

Physical and chemical properties of Lignoceryl lignocerate.

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Compound of Interest

Compound Name: *Lignoceryl lignocerate*

CAS No.: *1001-43-0*

Cat. No.: *B12708389*

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An In-depth Technical Guide to Lignoceryl Lignocerate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Lignoceryl lignocerate**, a wax ester of significant interest in various scientific fields. This document details its core characteristics, provides methodologies for its analysis, and illustrates relevant biochemical and experimental workflows.

Core Physical and Chemical Properties

Lignoceryl lignocerate (also known as tetracosyl tetracosanoate) is a saturated wax ester formed from the esterification of lignoceric acid (a 24-carbon saturated fatty acid) and lignoceryl alcohol (a 24-carbon saturated fatty alcohol).[1][2] Its large molecular size and long saturated hydrocarbon chains dictate its physical properties, making it a waxy solid at room temperature.

Quantitative Data Summary

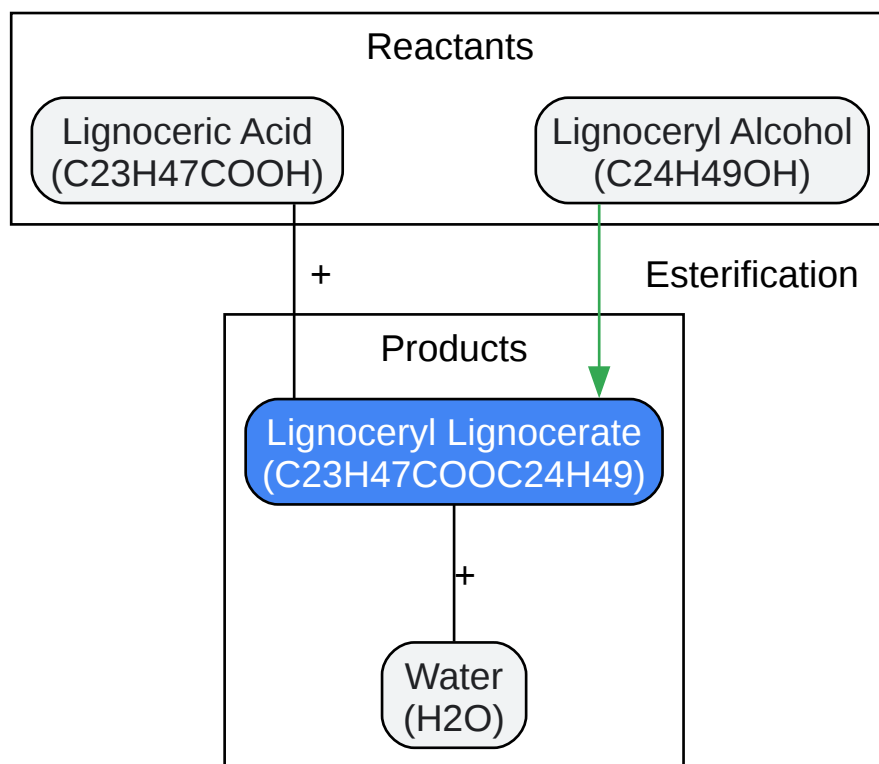
The properties of **Lignoceryl lignocerate** and its constituent molecules are summarized below for comparative analysis.

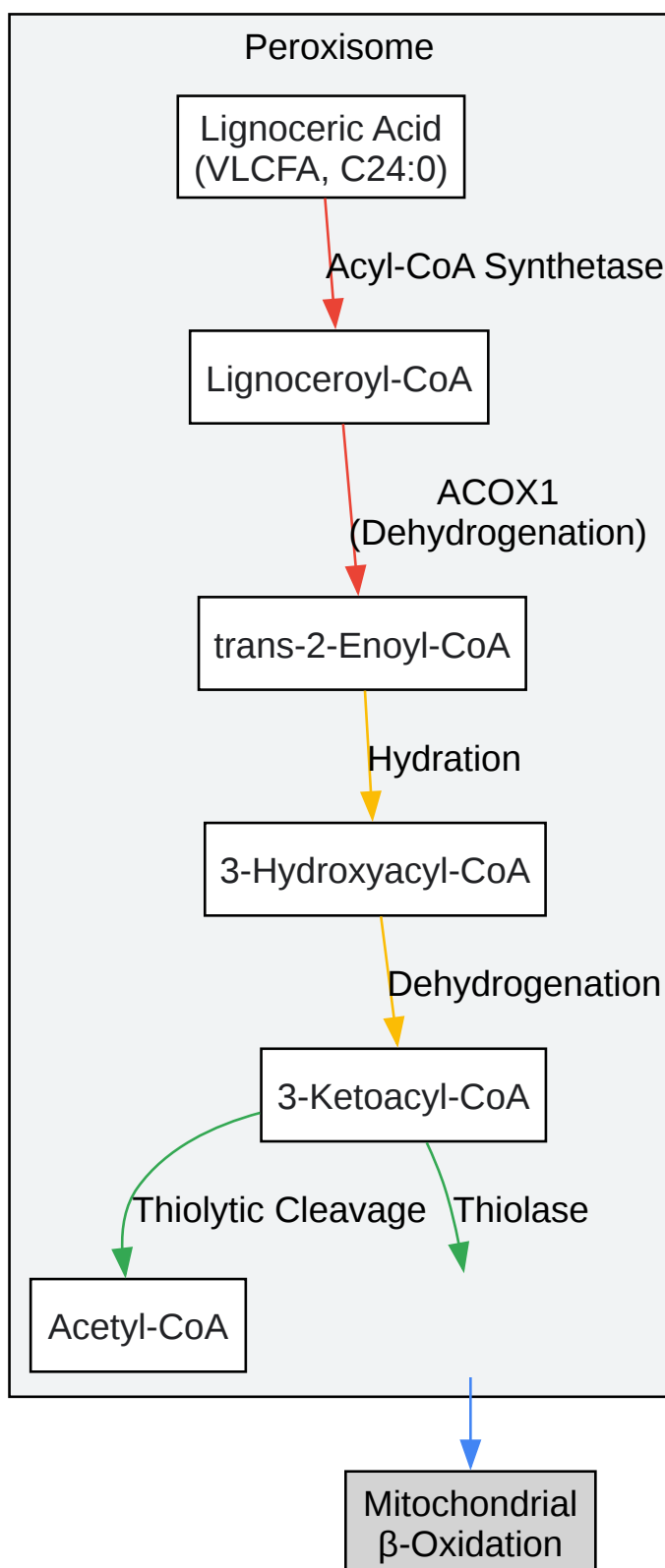
Property	Lignoceryl Lignocerate	Lignoceric Acid	Lignoceryl Alcohol
Synonyms	1-Tetracosyl tetracosanoate, n-Tetracosyl n-tetracosanoate	Tetracosanoic acid	1-Tetracosanol, Lignocerol, Tetracosyl alcohol
CAS Number	1001-43-0[1]	557-59-5[3]	506-51-4[4]
Molecular Formula	C ₄₈ H ₉₆ O ₂ [1][2]	C ₂₄ H ₄₈ O ₂ [5]	C ₂₄ H ₅₀ O[6][7][8]
Molecular Weight	705.28 g/mol [1]	368.6 g/mol	354.66 g/mol [7][8]
Appearance	Waxy Solid	Crystalline Solid	White powder/waxy solid[6]
Melting Point	Not explicitly found, but wax esters of similar chain length melt between 70-90°C.[9]	84-85 °C[3]	75-77 °C[4][6][7][8][10]
Boiling Point	Not explicitly found	405.9 °C (estimated) [3]	210 °C @ 0.4 mmHg[6]
Solubility in Water	Practically insoluble	5.9 x 10 ⁻⁶ mg/L @ 25°C (estimated)[3]	1.0 x 10 ⁻³ g/L @ 23°C (practically insoluble) [4][7][8]
Solubility in Organic Solvents	Soluble in nonpolar organic solvents	Soluble in chloroform and tetrahydrofuran[11]	Soluble in hexane, chloroform, ethanol, and acetone[12]
Purity	>99% (commercially available)[1]	≥99% (commercially available)[3]	≥99% (commercially available)
Storage Temperature	Room Temperature[1]	-20°C[11]	2-8°C

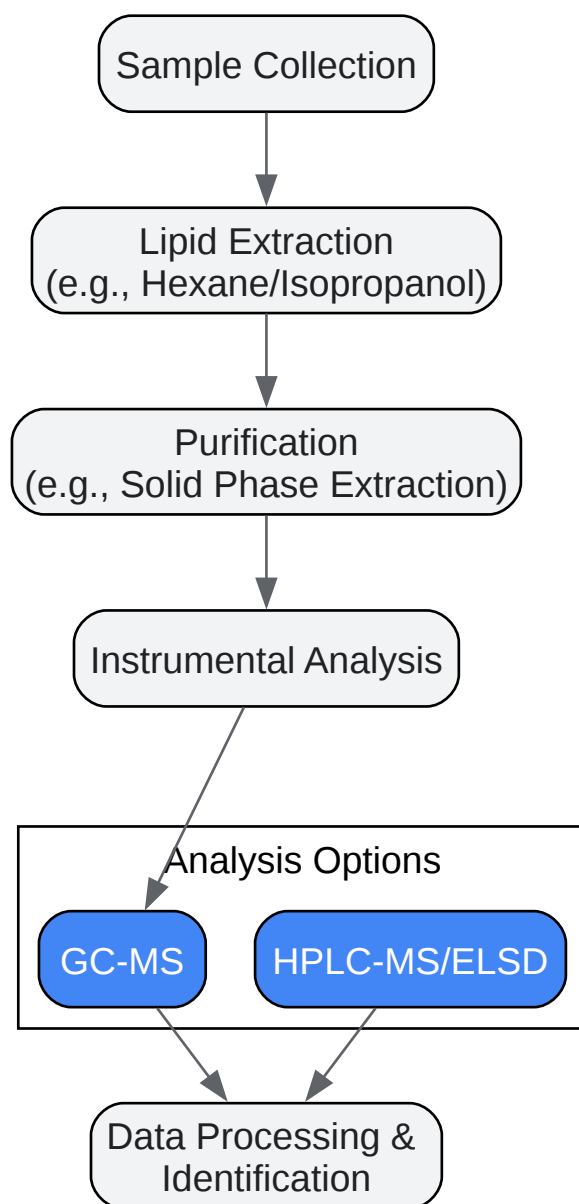
Synthesis and Biological Context

Chemical Synthesis

Lignoceryl lignocerate is formed through the esterification of lignoceric acid and lignoceryl alcohol. This reaction involves the removal of a water molecule to form an ester linkage.







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References

- 1. larodan.com [larodan.com]

- [2. Tetracosyl tetracosanoate | C₄₈H₉₆O₂ | CID 3083668 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. lignoceric acid, 557-59-5 \[thegoodscentscompany.com\]](#)
- [4. Showing Compound Lignoceryl alcohol \(FDB005216\) - FooDB \[foodb.ca\]](#)
- [5. Lignoceric acid - Wikipedia \[en.wikipedia.org\]](#)
- [6. 1-Tetracosanol | C₂₄H₅₀O | CID 10472 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 1-Tetracosanol - Wikipedia \[en.wikipedia.org\]](#)
- [8. wikipedia.nucleos.com \[wikipedia.nucleos.com\]](#)
- [9. researchgate.net \[researchgate.net\]](#)
- [10. Lignoceric alcohol \[chembk.com\]](#)
- [11. cdn.caymanchem.com \[cdn.caymanchem.com\]](#)
- [12. solubilityofthings.com \[solubilityofthings.com\]](#)
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